

Assessing G-5758 Target Engagement in Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: G-5758
Cat. No.: B15134854

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Introduction

G-5758 is a potent and selective inhibitor of the inositol-requiring enzyme 1 α (IRE1 α), a key component of the unfolded protein response (UPR).[1] IRE1 α possesses both kinase and endoribonuclease (RNase) activity. Upon endoplasmic reticulum (ER) stress, IRE1 α dimerizes and autophosphorylates, activating its RNase domain. This leads to the unconventional splicing of X-box binding protein 1 (XBP1) mRNA, removing a 26-nucleotide intron to produce the active transcription factor, spliced XBP1 (XBP1s).[2][3] XBP1s then translocates to the nucleus to upregulate genes involved in restoring ER homeostasis.[2][3] **G-5758** specifically inhibits the RNase activity of IRE1 α , thereby preventing the formation of XBP1s.[4][5] This application note provides detailed protocols for assessing the cellular target engagement of **G-5758** by monitoring the downstream effects on XBP1 splicing and by directly measuring changes in IRE1 α thermal stability.

Key Methods for Assessing Target Engagement

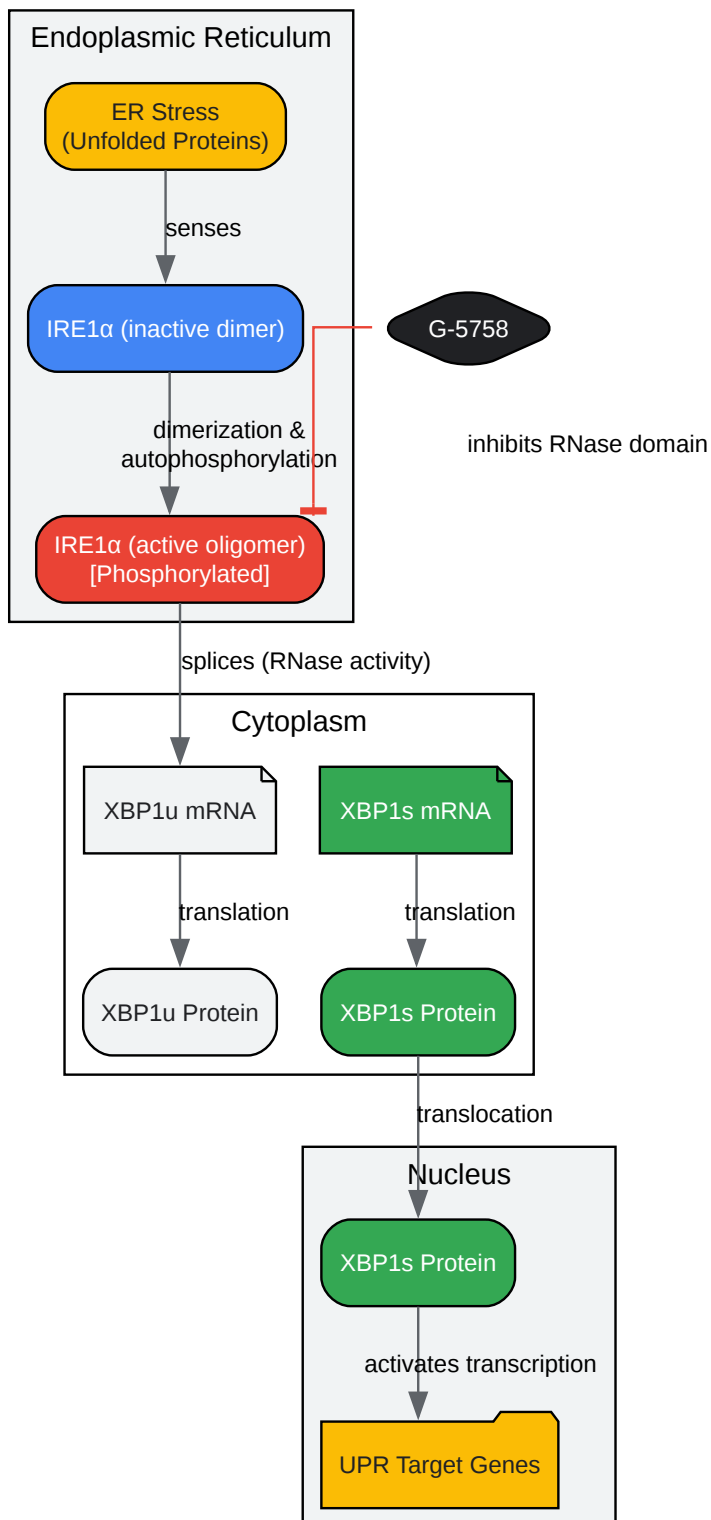
Two primary methods are presented to confirm the engagement of **G-5758** with its cellular target, IRE1 α :

- Downstream Signaling Analysis (Western Blot for XBP1s): This method provides a functional confirmation of target engagement by measuring the inhibition of the downstream product of IRE1 α 's RNase activity. A reduction in the levels of spliced XBP1 (XBP1s) in response to **G-5758** treatment indicates successful target engagement.[6]
- Cellular Thermal Shift Assay (CETSA): This biophysical assay directly assesses the physical interaction between **G-5758** and IRE1 α in a cellular environment. The binding of **G-5758** is expected to stabilize IRE1 α , leading to an increase in its thermal stability.[7][8]

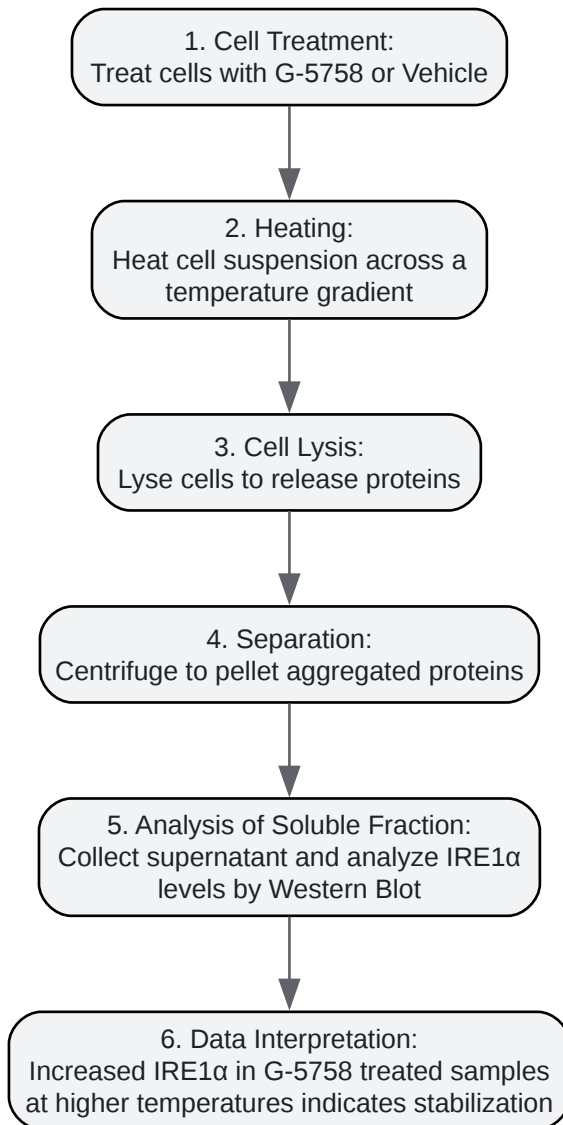
Downstream Signaling Analysis: Western Blot for XBP1s

This protocol details the steps to quantify the dose-dependent effect of **G-5758** on the levels of spliced XBP1 (XBP1s) in a cellular context.

IRE1 α Signaling Pathway and G-5758 Mechanism of Action

IRE1 α Signaling Pathway and G-5758 Inhibition

Cellular Thermal Shift Assay (CETSA) Workflow



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